

Personal protective equipment for handling 3',5'-Bis(trifluoromethyl)acetophenone

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Compound of Interest

Compound Name: 3',5'-
Bis(trifluoromethyl)acetophenone

Cat. No.: B056603

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Comprehensive Safety and Handling Guide: 3',5'-Bis(trifluoromethyl)acetophenone

This guide provides essential safety, handling, and disposal information for **3',5'-Bis(trifluoromethyl)acetophenone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Emergency Overview

3',5'-Bis(trifluoromethyl)acetophenone is irritating to the eyes, respiratory system, and skin[1][2]. Inhalation may cause respiratory tract irritation[1][2][3]. Although the toxicological properties of this substance have not been fully investigated, it is crucial to handle it with care to avoid direct contact and inhalation[1][3].

First Aid Procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[1][2].
- **Skin Contact:** Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention[1].

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention[1].
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek medical attention[1][3].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3',5'-Bis(trifluoromethyl)acetophenone** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Skin Protection	Appropriate protective gloves (e.g., Nitrile rubber, min. thickness 0.40 mm). Protective clothing, such as a lab coat or coveralls, to prevent skin exposure.	EN 374[2]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges (e.g., type OV/AG/P99 for higher-level protection) or a dust mask (type N95) for nuisance exposures. To be used when ventilation is inadequate.	OSHA 29 CFR 1910.134 or European Standard EN 149[1][2]

Handling and Storage Protocols

Proper handling and storage are essential to maintain the chemical's stability and prevent accidental exposure.

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood[4].
- Avoid breathing dust, vapor, mist, or gas[1][2][3].
- Avoid direct contact with skin and eyes[1][3].
- Use appropriate PPE as detailed in the table above.
- Inspect gloves before use and use a proper glove removal technique to avoid skin contact[2].
- Wash hands thoroughly after handling[3].

Storage:

- Store in a cool, dry, and well-ventilated place[1][3].
- Keep the container tightly closed[1][3].
- Keep away from sources of ignition, heat, sparks, and open flames[3][5].
- Incompatible materials to avoid are strong oxidizing agents and strong bases[1].

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed.

Accidental Release:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth[1]. Do not use combustible materials.
- Collection: Sweep or shovel the absorbed material into a suitable, closed container for disposal[2].
- Decontamination: Clean the spill area thoroughly.

- PPE: Wear full protective equipment, including respiratory protection, during the cleanup process[2][3].

Disposal:

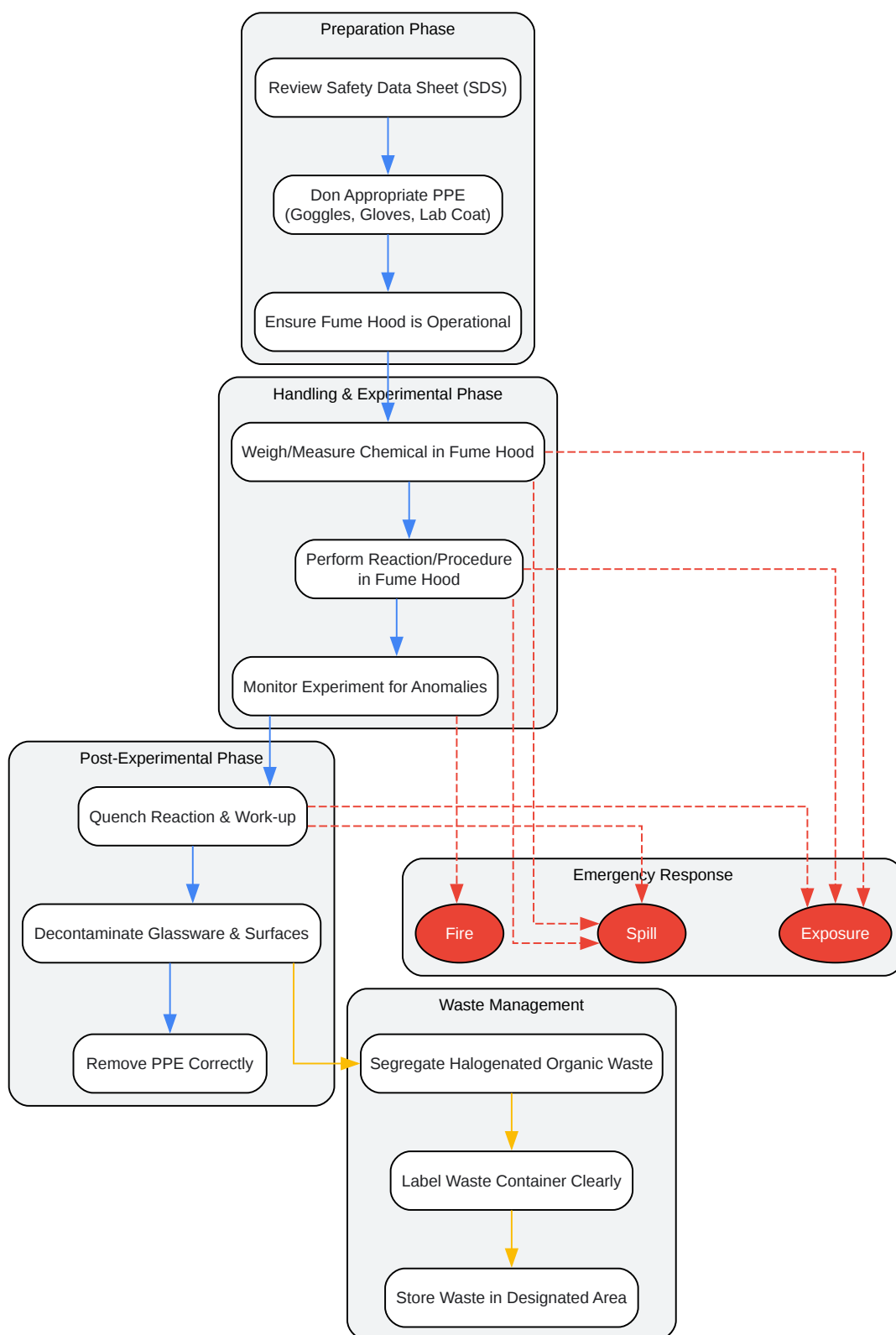
- Dispose of waste in accordance with all applicable federal, state, and local regulations[1].
- Surplus and non-recyclable solutions should be handled by a licensed disposal company[2].
- The chemical may be burned in a chemical incinerator equipped with an afterburner and scrubber[2].
- Contaminated packaging should be treated as unused product and disposed of accordingly[2].

Chemical and Physical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][3]
Molecular Formula	C ₁₀ H ₆ F ₆ O[2]
Molecular Weight	256.15 g/mol [2]
Boiling Point	95-98 °C (at 15 mmHg)[3]
Density	1.422 g/cm ³ at 25 °C[3]
Flash Point	82 °C (179.6 °F) - closed cup[3]

Experimental Workflow and Safety Integration

The following diagram illustrates a typical experimental workflow for using **3',5'-Bis(trifluoromethyl)acetophenone**, integrating the necessary safety precautions at each step.



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